

ProINDY: A Comprehensive Guide to Safe Handling in the Laboratory

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Handling Protocols for the DYRK1A/B Inhibitor, **ProINDY**.

This document provides crucial safety and logistical information for the handling and disposal of **ProINDY**, a cell-permeable prodrug of the DYRK1A/B inhibitor, INDY.[1][2][3] Adherence to these guidelines is essential to ensure personal safety and minimize environmental impact. **ProINDY** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4]

Hazard Identification and Safety Summary

A thorough understanding of the potential hazards associated with **ProINDY** is the first step toward safe handling. The following table summarizes the key hazard information.



Hazard Classification	Description	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed.[4]	Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling. If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[4]
Acute Aquatic Toxicity	Very toxic to aquatic life.[4]	Avoid release to the environment. Collect spillage. [4]
Chronic Aquatic Toxicity	Very toxic to aquatic life with long lasting effects.[4]	Avoid release to the environment. Collect spillage. [4]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for the tasks to be performed.[5] The following table outlines the recommended PPE for handling **ProINDY** in solid (powder) and solution forms.

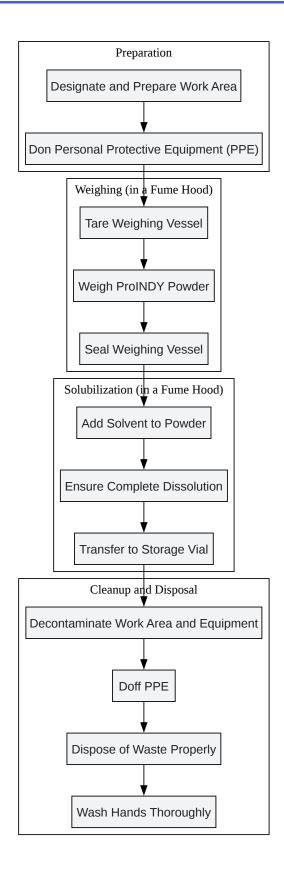


PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	To prevent skin contact with the chemical.[6]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or airborne particles.
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities handled with adequate engineering controls. If weighing or handling larger quantities of powder where dust may be generated, a NIOSH-approved respirator may be necessary based on a risk assessment.	To prevent inhalation of airborne particles.

Experimental Workflow: Safe Handling of ProINDY Powder

The following diagram and protocol outline the step-by-step procedure for safely weighing and preparing a stock solution of **ProINDY** powder.





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Caption: Workflow for safely handling ProINDY powder.



Experimental Protocol: Weighing and Solubilizing ProINDY Powder

· Preparation:

- Designate a specific work area for handling ProINDY. This should be within a certified chemical fume hood.
- Cover the work surface with absorbent, disposable bench paper.
- Assemble all necessary equipment (e.g., balance, weigh boats, spatula, solvent, vials).
- Don the appropriate PPE as specified in the table above.
- Weighing (inside a chemical fume hood):
 - To minimize fluctuations, ensure the fume hood sash is at the proper height and air flow is stable.
 - Tare an appropriate weighing vessel (e.g., weigh boat or microcentrifuge tube) on the balance.
 - Carefully transfer the desired amount of **ProINDY** powder to the tared vessel using a clean spatula. Avoid creating dust.
 - Once the desired weight is obtained, securely close the primary container of **ProINDY** powder.
- Solubilization (inside a chemical fume hood):
 - Add the appropriate solvent (e.g., DMSO or ethanol) to the vessel containing the **ProINDY** powder. **ProINDY** is soluble in DMSO and EtOH.[3]
 - Gently swirl or vortex the mixture until the powder is completely dissolved.
 - Transfer the resulting solution to a clearly labeled and properly sealed storage vial.
- Cleanup and Disposal:



- Wipe down the spatula and any other contaminated reusable equipment with a suitable solvent (e.g., 70% ethanol).
- Dispose of all contaminated disposable items (bench paper, weigh boat, pipette tips) in a designated hazardous waste container.
- o Carefully remove and dispose of gloves in the hazardous waste stream.
- Wash hands thoroughly with soap and water after the procedure is complete.

Operational and Disposal Plans

Proper storage and disposal are critical for maintaining a safe laboratory environment and preventing environmental contamination.

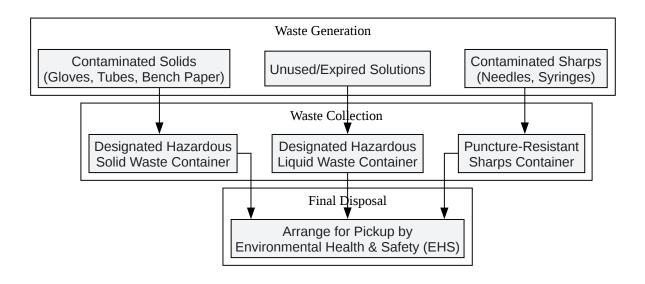
Storage Plan

Form	Storage Temperature	Conditions
Powder	-20°C	Keep container tightly sealed in a cool, well-ventilated area. Protect from light and moisture.
In Solvent	-80°C	Aliquot to avoid repeated freeze-thaw cycles. Ensure vials are tightly sealed.

Disposal Plan

All waste contaminated with **ProINDY** must be treated as hazardous chemical waste.





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